# A Researcher's Guide to Assessing Decane Purity via Freezing Point Depression

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Decane* |
| *CAS No.:* | *73138-29-1* |
| *Cat. No.:* | *B7769320* |

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For professionals in research, science, and drug development, establishing the purity of chemical compounds is a critical step to ensure the validity and reproducibility of experimental results. This guide provides a detailed comparison of using freezing point depression to assess the purity of **decane** against other common analytical methods.

## The Principle of Freezing Point Depression

Freezing point depression is a colligative property of solutions, meaning it depends on the number of solute particles in a solvent, not on their specific identity. When a pure substance like **decane** contains impurities, these foreign molecules disrupt the crystallization process, requiring a lower temperature for the substance to freeze.[1] The extent of this temperature decrease is directly proportional to the concentration of the impurities.[2][3]

The change in freezing point (ΔTf) is described by the following equation:

$\Delta T_f = i * K_f * m$[3][4]

Where:

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- ΔTf is the freezing point depression (the difference between the freezing point of the pure solvent and the solution).[5]
- i is the van 't Hoff factor, which represents the number of particles the solute dissociates into (for non-ionic impurities in **decane**, i = 1).[5]
- Kf is the cryoscopic constant, a value specific to the solvent (**decane**).
- m is the molality of the impurity in the solvent (moles of impurity per kilogram of solvent).[4]

By measuring the freezing point of a **decane** sample and comparing it to the known freezing point of pure n-**decane**, one can quantify the level of impurities.

## Quantitative Data Summary

The following tables provide essential data for assessing **decane** purity and a comparison of analytical methods.

Table 1: Physical Properties of n-**Decane**

| Property | Value | Reference |
|---|---|---|
| Chemical Formula | $C_{10}H_{22}$ | [6][7] |
| Molar Mass | 142.286 g·mol$^{-1}$ | [7] |
| Freezing Point (Pure) | -29.7 °C (243.5 K) | [6][7][8] |
| Boiling Point | 174.1 °C (447.3 K) | [6][7] |

Table 2: Comparison of Purity Assessment Methods

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| Method | Principle | Advantages | Disadvantages |
|---|---|---|---|
| Freezing Point Depression | Lowering of freezing point due to impurities.[2] | Cost-effective, simple instrumentation, good for quantifying total soluble impurities. | Not suitable for identifying specific impurities, less sensitive to insoluble impurities. |
| Gas Chromatography (GC) | Separation of volatile components based on their affinity for a stationary phase.[9][10] | High sensitivity and resolution, can identify and quantify individual volatile impurities. | Requires more expensive equipment, sample must be volatile. |
| High-Performance Liquid Chromatography (HPLC) | Separation of components in a liquid mobile phase.[10] | Versatile for a wide range of compounds, high accuracy and precision. | Higher cost, requires expertise for method development. |
| Spectroscopy (NMR, IR, MS) | Interaction of molecules with electromagnetic radiation or electron beams to identify structure and composition.[9][10] | Provides structural information about impurities, highly specific. | Expensive instrumentation, complex data analysis. |
| Differential Scanning Calorimetry (DSC) | Measures the difference in heat flow between a sample and a reference as a function of temperature.[10] | Can determine purity without a standard, provides thermodynamic data. | Can be less accurate for samples with very low purity, requires specialized equipment. |

# Experimental Protocols

## Protocol for Determining Freezing Point Depression of Decane

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This protocol outlines the steps to measure the freezing point of a **decane** sample and determine its purity.

Materials:

- High-purity n-**decane** (as a reference standard)
- **Decane** sample of unknown purity
- Digital thermometer with high precision (±0.1 °C or better)
- Test tubes
- Stirring rod or magnetic stirrer
- Insulated cooling bath (e.g., a beaker with a dry ice/acetone or ice/salt mixture)[11][12]
- Data logging software (optional, but recommended for generating cooling curves)

Procedure:

- Calibrate the Thermometer: Ensure the thermometer is accurately calibrated using a known standard.
- Determine the Freezing Point of Pure **Decane**:
  - Place a known volume of pure n-**decane** into a test tube.
  - Insert the thermometer and stirring rod. The thermometer bulb should be fully submerged.
  - Place the test tube assembly into the cooling bath.
  - Begin stirring gently and continuously while recording the temperature at regular intervals (e.g., every 30 seconds).[12][13]
  - The temperature will decrease steadily. When freezing begins, the temperature will plateau. This plateau temperature is the freezing point of pure **decane** (Tf°).[14]

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- Plot temperature versus time to create a cooling curve. The flat portion of the curve indicates the freezing point.

- Determine the Freezing Point of the Impure Sample:
  - Thoroughly clean and dry the test tube.
  - Repeat the procedure from step 2 using the **decane** sample of unknown purity.
  - The plateau temperature observed will be the freezing point of the sample (Tf).

- Data Analysis:
  - Calculate the freezing point depression: $\Delta Tf = Tf^\circ - Tf$.
  - Using the freezing point depression equation, the molality (m) of the impurities can be calculated if the cryoscopic constant (Kf) for **decane** is known. This allows for a quantitative assessment of the total soluble impurities.

# Visualizations

## Logical Relationship Diagram

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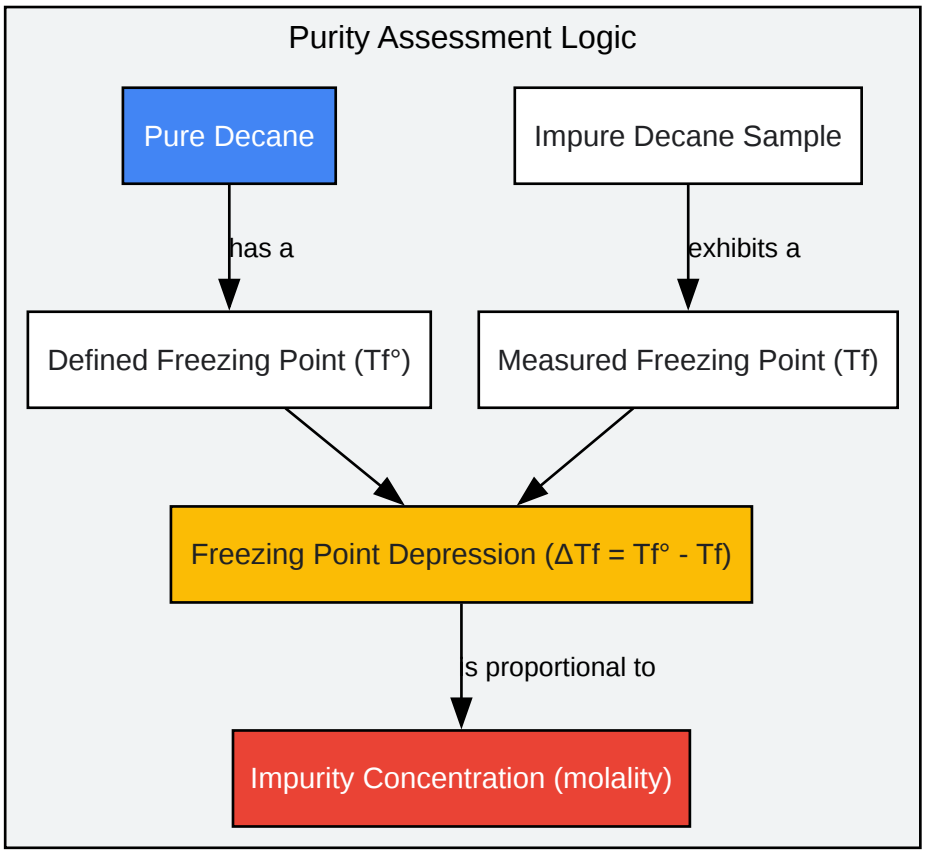


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Caption: Relationship between **decane** purity and freezing point depression.

## Experimental Workflow Diagram

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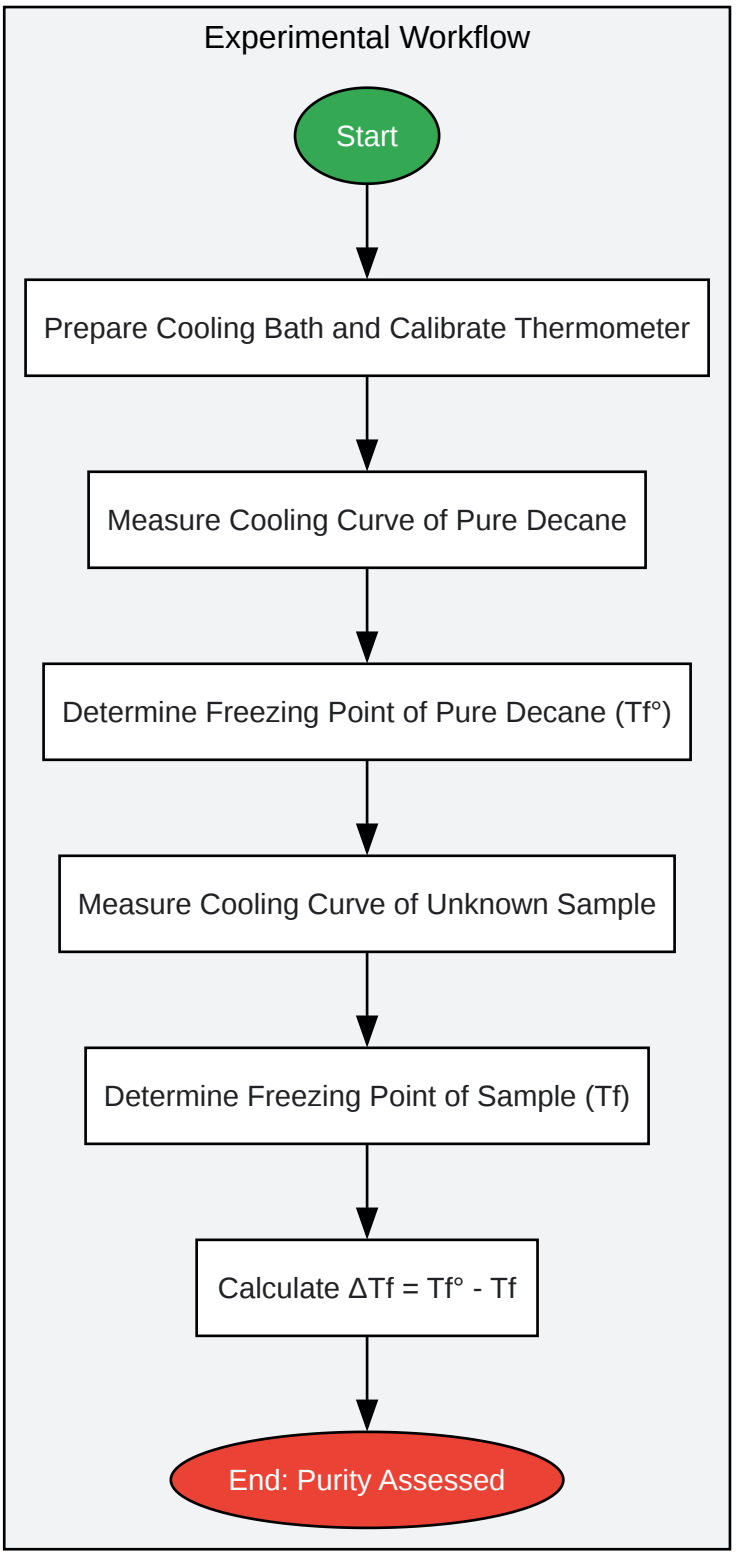


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Caption: Workflow for assessing **decane** purity via freezing point depression.

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